

Acetylcedrene: A Technical Guide to its Physicochemical Properties

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Compound of Interest

Compound Name: Acetylcedrene

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This technical guide provides a comprehensive overview of the boiling and melting points of **Acetylcedrene**, a common fragrance ingredient. It includes a detailed summary of reported physical data, standardized experimental protocols for the determination of these properties, and a workflow visualization to guide laboratory practices.

Physicochemical Data of Acetylcedrene

Acetylcedrene, a synthetic woody fragrance, is characterized by a range of reported boiling and melting points. These variations can be attributed to differences in experimental conditions, sample purity, and analytical methods. The following table summarizes the available quantitative data from various sources.

Property	Value	Source/Method
Boiling Point	348.00 to 349.00 °C	(est) at 760.00 mm Hg[1]
340.6 °C	at 760 mmHg[2]	
307 °C	(calc.)[3]	
306.93 °C	(EPI Suite)[4]	
272 °C	(lit.)[5][6][7]	
Melting Point	92 °C	(calc.)[3]
91.67 °C	(EPI Suite)[4]	
N/A	[6]	

Experimental Protocols

Accurate determination of the boiling and melting points of **Acetylcedrene** is crucial for its characterization, quality control, and application in various formulations. The following are detailed methodologies for these key experiments.

Determination of Melting Point

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range.

Apparatus:

- Melting point apparatus (e.g., Thiele tube or digital melting point device)
- Capillary tubes (sealed at one end)
- Thermometer (calibrated)
- Mortar and pestle
- Heating medium (e.g., mineral oil or silicone oil for Thiele tube)

- Spatula

Procedure:

- **Sample Preparation:** A small amount of **Acetylcedrene** is finely powdered using a mortar and pestle. The powdered sample is then packed into a capillary tube to a height of 2-3 mm by tapping the sealed end of the tube on a hard surface.
- **Apparatus Setup (Thiele Tube Method):** The capillary tube is attached to a thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb. The thermometer and attached capillary tube are then immersed in the heating medium within the Thiele tube.
- **Heating:** The Thiele tube is heated gently and slowly at the side arm. The design of the tube allows for convection currents to maintain a uniform temperature throughout the heating medium.
- **Observation:** The temperature is carefully monitored. The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range.
- **Reporting:** The melting point is reported as a range of these two temperatures.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.

Apparatus:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer (calibrated)
- Heating apparatus (e.g., heating block, oil bath, or Thiele tube)

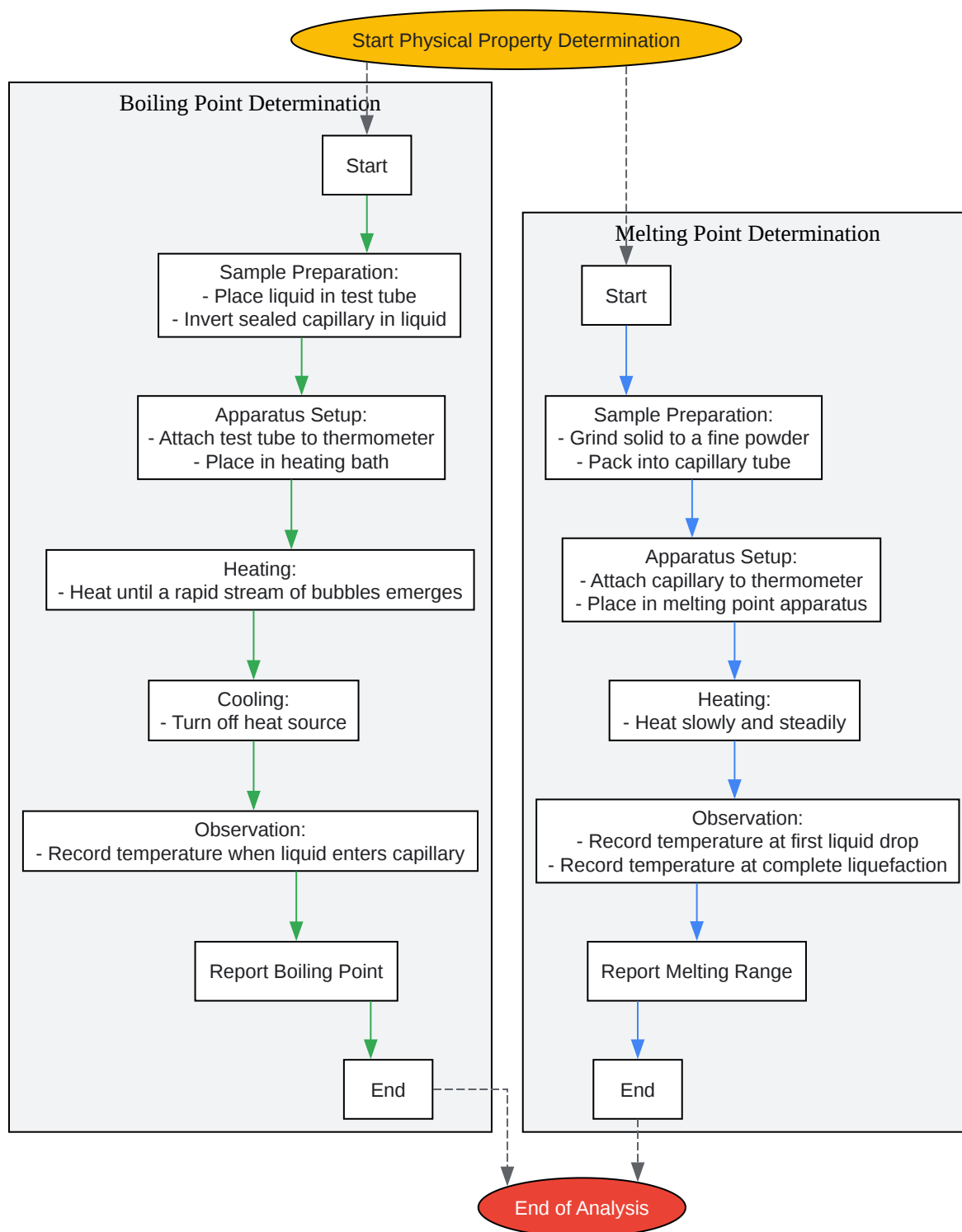
- Beaker

Procedure:

- **Sample Preparation:** A small amount of liquid **Acetylcedrene** (a few milliliters) is placed into a small test tube.
- **Capillary Inversion:** A capillary tube, sealed at one end, is placed into the test tube with the open end downwards.
- **Apparatus Setup:** The test tube is attached to a thermometer, and both are suspended in a heating bath (e.g., a beaker of water or oil on a hot plate). The thermometer bulb should be positioned next to the test tube.
- **Heating:** The heating bath is heated gently. As the temperature of the sample increases, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
- **Observation:** Upon further heating, the vapor of the liquid will fill the capillary tube, resulting in a rapid and continuous stream of bubbles. At this point, the heating is stopped.
- **Recording:** As the liquid cools, the stream of bubbles will slow down and eventually stop. The temperature at which the liquid begins to enter the capillary tube is the boiling point of the substance.

Experimental Workflow Visualization

The following diagram illustrates the logical workflow for the experimental determination of the physical properties of a chemical substance like **Acetylcedrene**.



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Workflow for Determining Physical Properties

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